

# A Comparative Guide to the Solid-State Characterization of 4-(Cyclohexanecarboxamido)benzoic acid

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## Compound of Interest

	4-
Compound Name:	(Cyclohexanecarboxamido)benzoic acid
CAS No.:	180991-56-4
Cat. No.:	B3247289

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This guide provides an in-depth technical analysis of **4-(Cyclohexanecarboxamido)benzoic acid**, a molecule of interest in drug development and materials science. As of this publication, a definitive single-crystal X-ray structure for this specific compound is not publicly available in crystallographic databases. This situation is common in research and presents an opportunity to leverage a multi-technique, comparative approach to predict its solid-state behavior.

Here, we will use high-quality X-ray crystallography data from a closely related analogue, 4-(Cyclopropanecarboxamido)benzoic acid, as our primary reference. By comparing this known structure with data from other analytical techniques—such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Thermal Analysis—we can construct a robust and predictive model for the target compound. This guide is designed for researchers, scientists, and drug development professionals who require a deep understanding of molecular structure and its impact on material properties.

# Part 1: Crystallographic Analysis of a Prime Comparator: 4-(Cyclopropanecarboxamido)benzoic acid

To understand the likely crystal packing of our target molecule, we first examine the experimentally determined structure of its cyclopropane analogue. The replacement of a flexible cyclohexane ring with a rigid, strained cyclopropane ring provides a well-defined starting point for our comparison.

The crystal structure of 4-(Cyclopropanecarboxamido)benzoic acid was determined by Sun, Ding, and Shao (2012).<sup>[1][2]</sup> The key findings reveal a structure dominated by strong hydrogen bonding interactions, which are fundamental to the stability of the crystal lattice.

Key Structural Features:

- **Centrosymmetric Dimers:** Like many carboxylic acids, the molecules form classic centrosymmetric dimers. This occurs through robust O—H...O hydrogen bonds between the carboxylic acid groups of two separate molecules, creating a characteristic R<sup>2</sup><sub>2</sub>(8) graph set motif.<sup>[1][2]</sup>
- **One-Dimensional Ribbons:** These dimers are further linked into one-dimensional "ribbons" along the b-axis of the unit cell. This is accomplished via N—H...O hydrogen bonds where the amide proton of one dimer donates to the amide carbonyl oxygen of an adjacent dimer.<sup>[1][2]</sup>
- **Molecular Conformation:** The dihedral angle between the plane of the benzene ring and the cyclopropane ring is 63.2(1)°. <sup>[1][2]</sup> This twisted conformation minimizes steric hindrance and influences the overall packing efficiency.

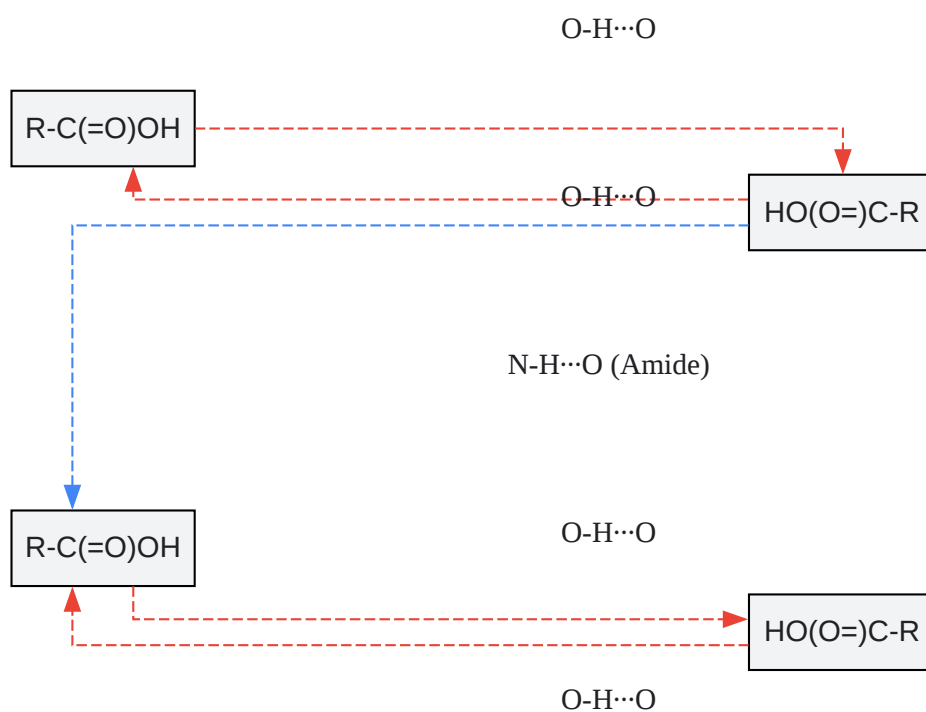
Table 1: Crystallographic Data for 4-(Cyclopropanecarboxamido)benzoic acid

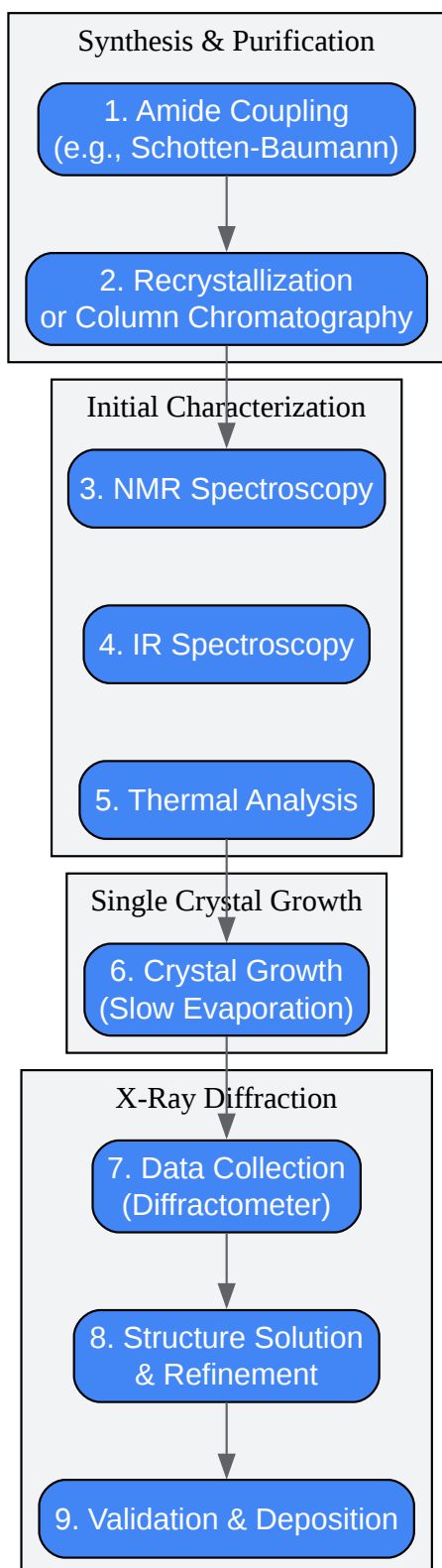
Parameter	Value	Reference
<b>Chemical Formula</b>	<b>C<sub>11</sub>H<sub>11</sub>NO<sub>3</sub></b>	<a href="#">[1]</a>
Molecular Weight	205.21 g/mol	<a href="#">[1]</a>
Crystal System	Monoclinic	<a href="#">[1]</a>
Space Group	P2 <sub>1</sub> /c	<a href="#">[1]</a>
a	13.2429 (14) Å	<a href="#">[1]</a>
b	4.7704 (5) Å	<a href="#">[1]</a>
c	16.7983 (18) Å	<a href="#">[1]</a>
β	111.227 (2)°	<a href="#">[1]</a>
Volume (V)	989.21 (18) Å <sup>3</sup>	<a href="#">[1]</a>
Z	4	<a href="#">[1]</a>
Temperature	293 K	<a href="#">[1]</a>

| R-factor | 0.041 |[\[2\]](#) |

The diagram below illustrates the fundamental hydrogen bonding pattern that defines the crystal structure of N-acyl aminobenzoic acids.

Carboxylic Acid Dimer Formation via Hydrogen Bonds.





Overall workflow for structural characterization.

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## Sources

- [1. 4-\(Cyclopropanecarboxamido\)benzoic acid - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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